

# Personal protective equipment for handling (5-Phenylisoxazol-3-yl)methanol

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## Compound of Interest

Compound Name: (5-Phenylisoxazol-3-yl)methanol

Cat. No.: B154998

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## Essential Safety and Handling Guide for (5-Phenylisoxazol-3-yl)methanol

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides crucial information on the personal protective equipment (PPE), handling procedures, and disposal of **(5-Phenylisoxazol-3-yl)methanol** (CAS No: 1619-37-0).<sup>[1]</sup>

### Hazard Summary

**(5-Phenylisoxazol-3-yl)methanol** is classified as a hazardous substance. Key hazards include:

- Harmful if swallowed (Acute oral toxicity, Category 4)<sup>[1]</sup>
- Causes skin irritation (Skin Corrosion/Irritation, Category 2)<sup>[1]</sup>
- Causes serious eye irritation (Serious Eye Damage/Eye Irritation, Category 2)<sup>[1]</sup>
- May cause respiratory irritation (Specific target organ toxicity (single exposure), Category 3)<sup>[1]</sup>

### Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **(5-Phenylisoxazol-3-yl)methanol**.

Protection Type	Recommended Equipment	Specifications & Notes
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be worn for additional protection but not as a substitute for goggles. <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves.	Butyl rubber or nitrile rubber gloves are suitable. <a href="#">[3]</a> Inspect gloves before use. Use proper glove removal technique to avoid skin contact.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Chemical-resistant clothing should be worn if prolonged or repeated skin contact is likely. <a href="#">[3]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. <a href="#">[4]</a>

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)

- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the handling area.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1] Keep away from incompatible materials such as strong oxidizing agents and bases.[2]

#### First-Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[2]

#### Spill and Disposal Procedures:

- Spill Response: Evacuate personnel to a safe area.[4] Wear appropriate PPE. Avoid dust formation.[4] Sweep up the material and shovel it into a suitable, closed container for disposal.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1]

## Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **(5-Phenylisoxazol-3-yl)methanol**.

## PPE Selection Workflow for (5-Phenylisoxazol-3-yl)methanol

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)